

# Dealing with low recovery of Carebastine during sample extraction

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## Compound of Interest

Compound Name: Carebastine-d5

Cat. No.: B563845

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## Technical Support Center: Carebastine Sample Extraction

Welcome to the technical support center for Carebastine sample extraction. This guide provides troubleshooting advice and frequently asked questions (FAQs) to help you overcome challenges related to low recovery of Carebastine during sample preparation.

### Frequently Asked Questions (FAQs)

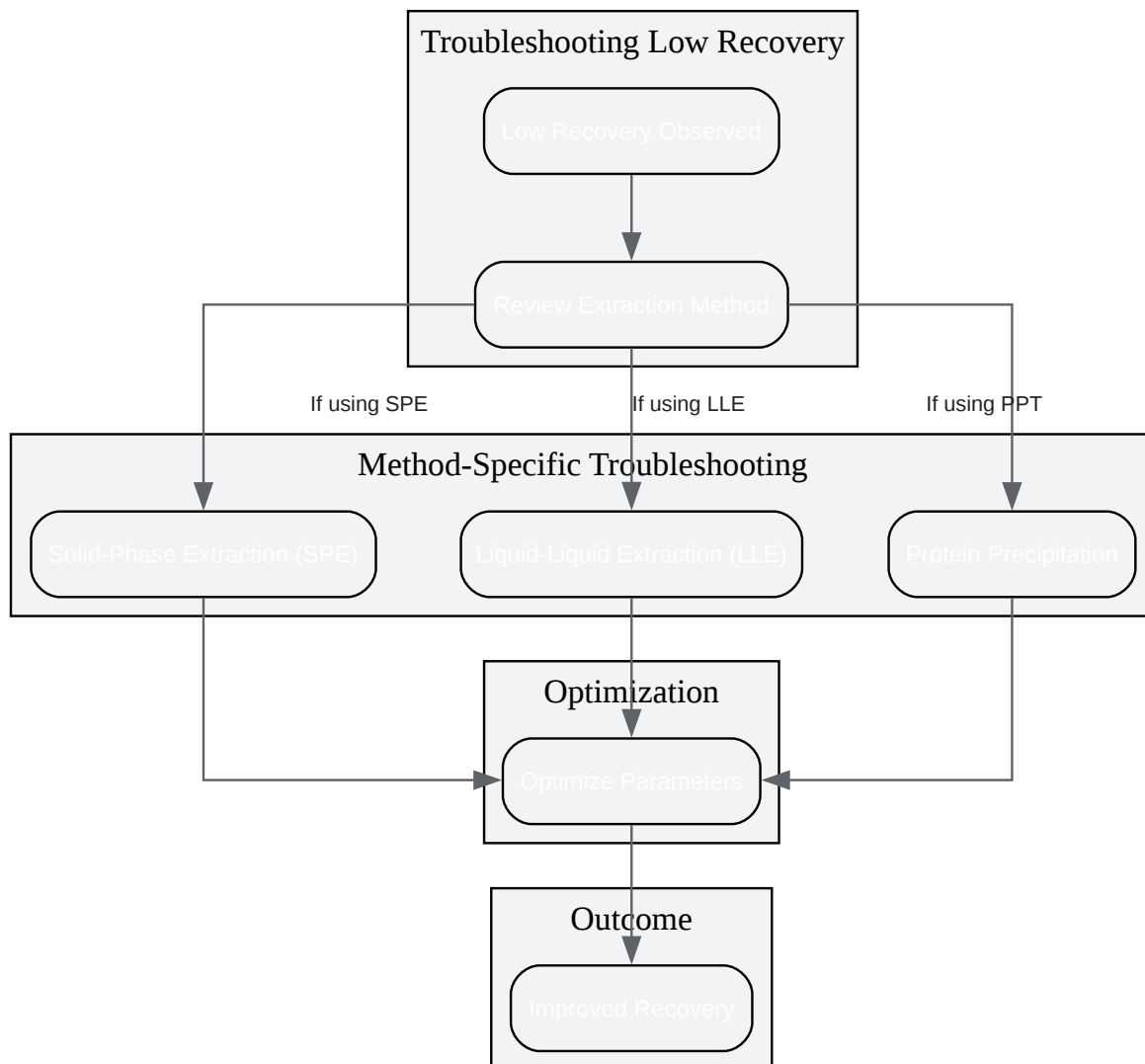
Q1: What are the key chemical properties of Carebastine that influence its extraction?

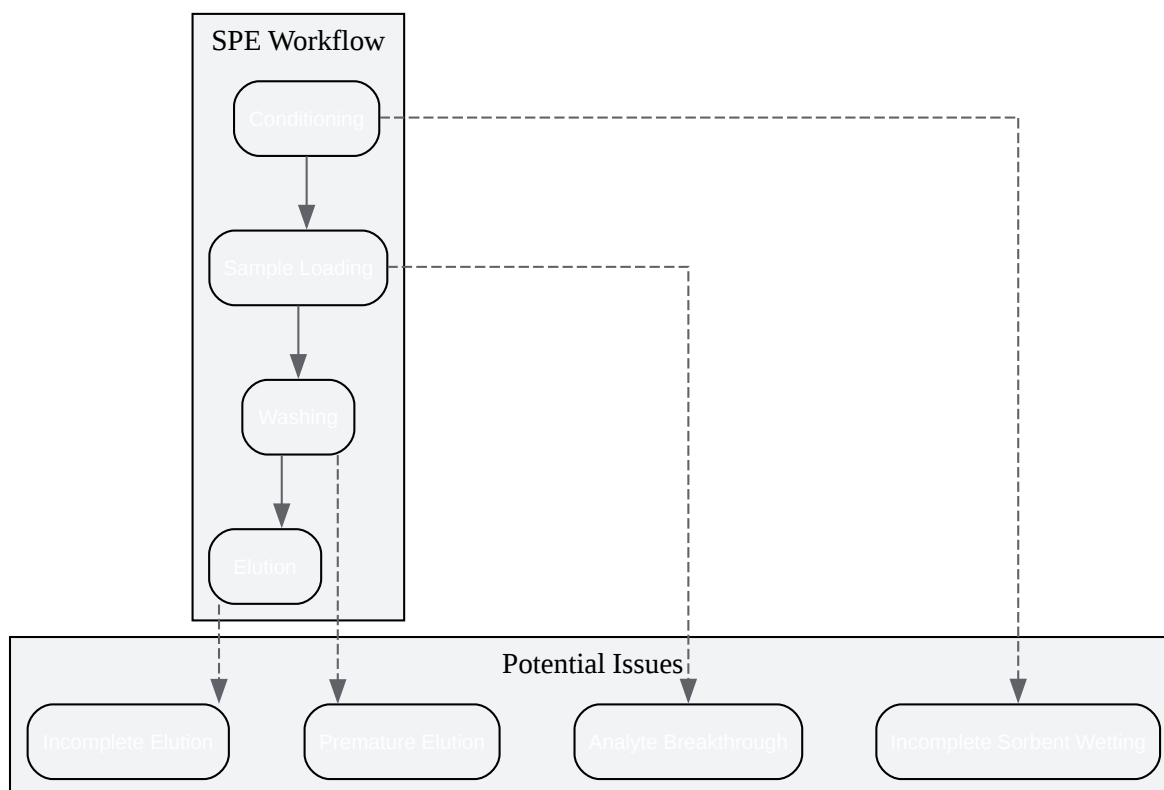
A1: Understanding the physicochemical properties of Carebastine is crucial for optimizing its extraction. Key parameters are summarized in the table below.

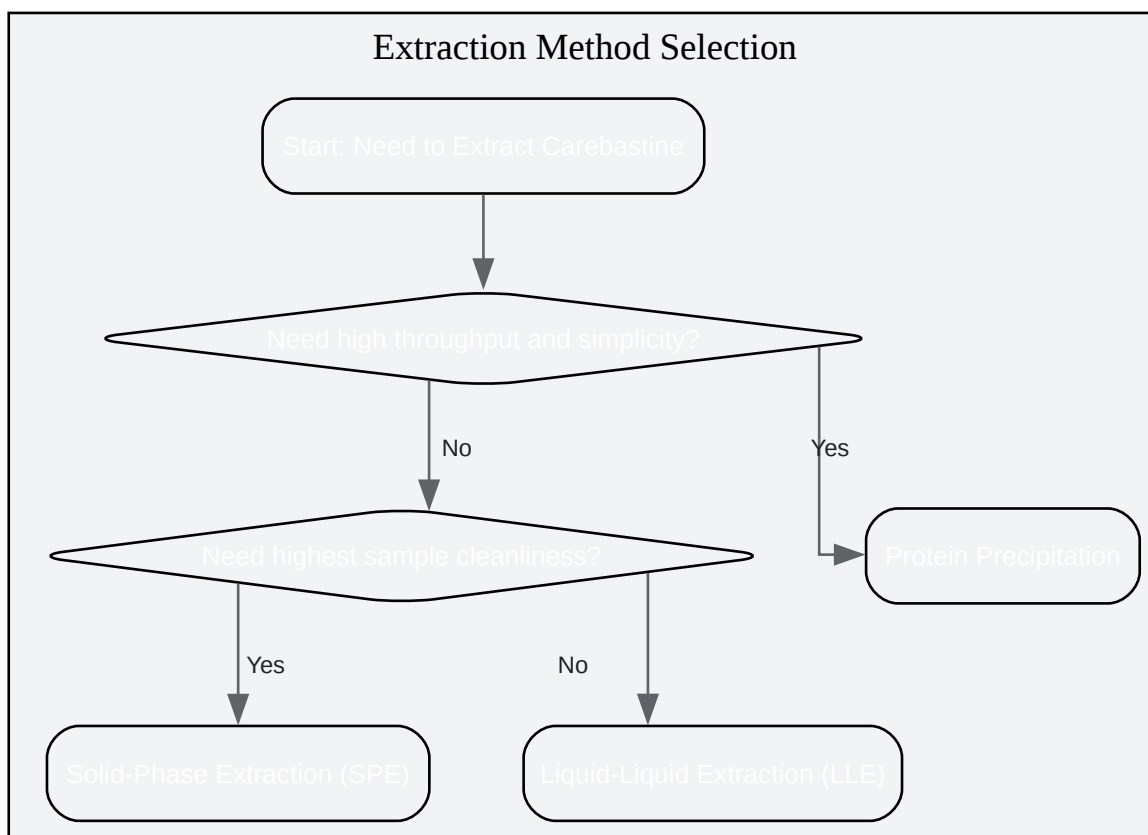
| Property         | Value                                                                   | Implication for Extraction                                                                                                                                                                  |
|------------------|-------------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Molecular Weight | 499.6 g/mol [1]                                                         | Influences diffusion and filtration characteristics.                                                                                                                                        |
| Predicted pKa    | 4.16 (for the carboxylic acid)[2]                                       | At pH values above 4.16, Carebastine will be deprotonated (anionic), and at pH values below 4.16, it will be in its neutral form. This is critical for optimizing ion-exchange SPE and LLE. |
| Predicted LogP   | 3.6[1]                                                                  | This value indicates that Carebastine is a relatively lipophilic compound, suggesting good solubility in organic solvents and good retention on reversed-phase SPE sorbents.                |
| Solubility       | Soluble in DMF (25 mg/ml), DMSO (2 mg/ml), and Ethanol (2 mg/ml).[3][4] | Provides a choice of solvents for preparing standards and for use in elution steps.                                                                                                         |

Q2: I am experiencing low recovery of Carebastine. What are the common causes?

A2: Low recovery can stem from several factors depending on your chosen extraction method. For a systematic approach to identifying the issue, please refer to our troubleshooting guides for Solid-Phase Extraction (SPE) and Liquid-Liquid Extraction (LLE) below. A general troubleshooting workflow is illustrated in the diagram below.







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## References

- 1. Carebastine | C<sub>32</sub>H<sub>37</sub>NO<sub>4</sub> | CID 65820 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Carebastine | 90729-42-3 [amp.chemicalbook.com]
- 3. caymanchem.com [caymanchem.com]
- 4. Carebastine | CAS 90729-42-3 | Cayman Chemical | Biomol.com [biomol.com]
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